

protocol for Tris-buffered saline with Tris-hydroxymethyl-methyl-ammonium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris-hydroxymethyl-methyl-ammonium*

Cat. No.: *B8782720*

[Get Quote](#)

Application Notes and Protocols for Tris-Buffered Saline (TBS)

A Note on Terminology: The request specifies "**Tris-hydroxymethyl-methyl-ammonium**." This appears to be a misnomer for the standard chemical used in this buffer. The protocols outlined below utilize Tris(hydroxymethyl)aminomethane, commonly known as Tris or Tris base, which is the standard reagent for preparing Tris-buffered saline.[1][2][3] Tris base is an organic compound with the formula $(\text{HOCH}_2)_3\text{CNH}_2$ and is widely used in biochemistry and molecular biology for its buffering capacity.[1][4]

Introduction

Tris-buffered saline (TBS) is an isotonic, non-toxic buffer used extensively in a variety of biological and biochemical applications.[5] Its primary function is to maintain a stable pH within a physiological range, typically between 7.4 and 8.0.[5] The inclusion of sodium chloride provides the solution with an ionic strength that mimics physiological conditions, which is crucial for maintaining protein structure and function.[5][6]

Key Applications

TBS is a versatile buffer essential in many laboratory workflows, particularly those involving proteins and antibodies. Common applications include:

- Immunoassays: TBS is a standard wash buffer in techniques like Western blotting, ELISA (Enzyme-Linked Immunosorbent Assay), and immunohistochemistry (IHC).[6] It is effective at removing unbound reagents without disrupting the antigen-antibody binding interactions.
- Protein Dilution: It serves as an excellent diluent for antibodies, enzymes, and other proteins, helping to preserve their structure and activity.[6]
- Cell Culture: In some contexts, it is used for washing cells.
- General Molecular Biology: TBS is frequently used as a base for other buffer formulations, such as TBST (Tris-Buffered Saline with Tween 20), which includes a detergent to reduce non-specific background signals in immunoassays.[7]

Data Summary for TBS Preparation

The following table summarizes the chemical components and their concentrations required for the preparation of 10x and 1x TBS solutions. Preparing a 10x stock solution is a common laboratory practice that saves time and ensures consistency.[8]

| Component | Formula | Molar Mass (g/mol) | Concentration (10x Stock) | Amount for 1 L of 10x Stock | Concentration (1x Working Solution) | Amount for 1 L of 1x Solution |
|------------------------|--|--------------------|---------------------------|-----------------------------|-------------------------------------|-------------------------------|
| Tris Base | C ₄ H ₁₁ NO ₃ | 121.14 | 200 mM | 24.2 g | 20 mM | 2.42 g |
| Sodium Chloride (NaCl) | NaCl | 58.44 | 1.5 M | 87.7 g | 150 mM | 8.77 g |

Note: The final pH of the solution is typically adjusted to 7.4-7.6.[5][8]

Experimental Protocols

Materials and Equipment

- Tris(hydroxymethyl)aminomethane (Tris Base)

- Sodium Chloride (NaCl)
- Hydrochloric Acid (HCl), concentrated or 1M solution
- Deionized or distilled water
- Analytical balance
- Calibrated pH meter
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- 1 L volumetric flask or graduated cylinder
- Sterile storage bottles

Protocol 1: Preparation of 1 L of 10x TBS Stock Solution (pH 7.4)

This protocol outlines the steps to prepare a concentrated 10x stock solution of TBS.

- **Weigh Components:** Accurately weigh 24.2 g of Tris base and 87.7 g of NaCl using an analytical balance.^{[6][8]}
- **Initial Dissolution:** Add the weighed components to a beaker containing approximately 800 mL of deionized water.^[8]
- **Dissolve:** Place a magnetic stir bar in the beaker and put it on a magnetic stirrer. Stir until all the solids are completely dissolved.^[8]
- **pH Adjustment:** Calibrate your pH meter according to the manufacturer's instructions. Slowly add concentrated HCl to the solution while stirring to adjust the pH to 7.4.^[8] Be cautious as the solution may heat up during this step.^[8] Allow it to cool to room temperature before making the final pH measurement.

- **Final Volume Adjustment:** Carefully transfer the solution to a 1 L graduated cylinder or volumetric flask. Add deionized water to bring the final volume to exactly 1 L.[8]
- **Storage:** Store the 10x TBS solution in a sterile, clearly labeled bottle at room temperature or 4°C. At lower temperatures, salt crystals may form but can be redissolved by gently warming the solution.[8] The prepared solution is stable for several months.

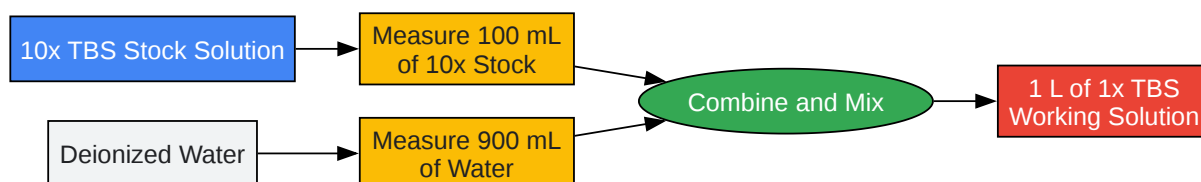
Protocol 2: Preparation of 1 L of 1x TBS Working Solution

This protocol describes the simple dilution of the 10x stock to create a ready-to-use 1x working solution.

- **Measure Stock Solution:** Pour 100 mL of the 10x TBS stock solution into a 1 L graduated cylinder.
- **Dilute:** Add 900 mL of deionized water to the graduated cylinder to reach a final volume of 1 L.[7][8]
- **Mix and Verify:** Mix the solution thoroughly. For applications sensitive to pH, it is good practice to verify that the pH of the 1x solution is at the desired value (e.g., 7.4). Adjust if necessary.
- **Use or Store:** The 1x TBS solution is now ready for use. It can be stored at 4°C for several weeks.

Experimental Workflow Visualization

The following diagram illustrates the workflow for preparing a 1x TBS working solution from a pre-made 10x stock solution.



[Click to download full resolution via product page](#)

Workflow for preparing 1x TBS from 10x stock.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tris - Wikipedia [en.wikipedia.org]
- 2. Tris(hydroxymethyl)aminomethane | C₄H₁₁NO₃ | CID 6503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. organicintermediate.com [organicintermediate.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. Tris-Buffered Saline (TBS) | Protocols Online [protocolsonline.com]
- 6. anilocus.org [anilocus.org]
- 7. Tris Buffered Saline (TBS) 10X recipe - Sharebiology [sharebiology.com]
- 8. anilocus.org [anilocus.org]
- To cite this document: BenchChem. [protocol for Tris-buffered saline with Tris-hydroxymethyl-methyl-ammonium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8782720#protocol-for-tris-buffered-saline-with-tris-hydroxymethyl-methyl-ammonium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com